

# Technical Support Center: Minimizing Motion Artifacts in Rodent Myoview SPECT Scans

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## Compound of Interest

Compound Name: Myoview

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to help researchers, scientists, and drug development professionals minimize motion artifacts in rodent **Myoview™** (Technetium Tc99m Tetrofosmin) SPECT scans.

## Troubleshooting Guide

Motion artifacts are a common challenge in preclinical SPECT imaging, leading to blurred images and inaccurate quantification.<sup>[1]</sup> These artifacts can be broadly categorized into voluntary motion (animal movement) and involuntary physiological motion (respiration and cardiac activity).<sup>[2]</sup> This guide provides a systematic approach to identifying and mitigating these issues.

**Q1:** My reconstructed SPECT images appear blurry and show "tuning fork" or "hurricane" artifacts. What is the likely cause and how can I fix it?

**A1:** Blurring and specific patterns like "tuning fork" defects are classic signs of animal motion during the scan.<sup>[1]</sup> This can happen if the animal is not adequately anesthetized or properly immobilized.

### Immediate Corrective Actions:

- **Review Anesthesia:** Check the depth of anesthesia. An animal that is too lightly anesthetized will be prone to movement. Refer to the anesthesia tables below for appropriate dosage adjustments.

- Check Immobilization: Ensure the animal is securely positioned in the holder. Use of bite bars, body restraints, and tape should be firm but not restrictive to breathing.
- Re-scan if Possible: Technetium-99m based agents like **Myoview** have a relatively long half-life, which may allow for reimaging the animal without a new injection if the motion is detected early.[\[3\]](#)

#### Preventative Measures:

- Acclimatize animals to the laboratory environment for several days before imaging to reduce stress.
- Ensure consistent and reproducible positioning of the animal for every scan.

Q2: I've confirmed the animal is not moving, but there are still motion-related artifacts, particularly in the cardiac region. What could be the cause?

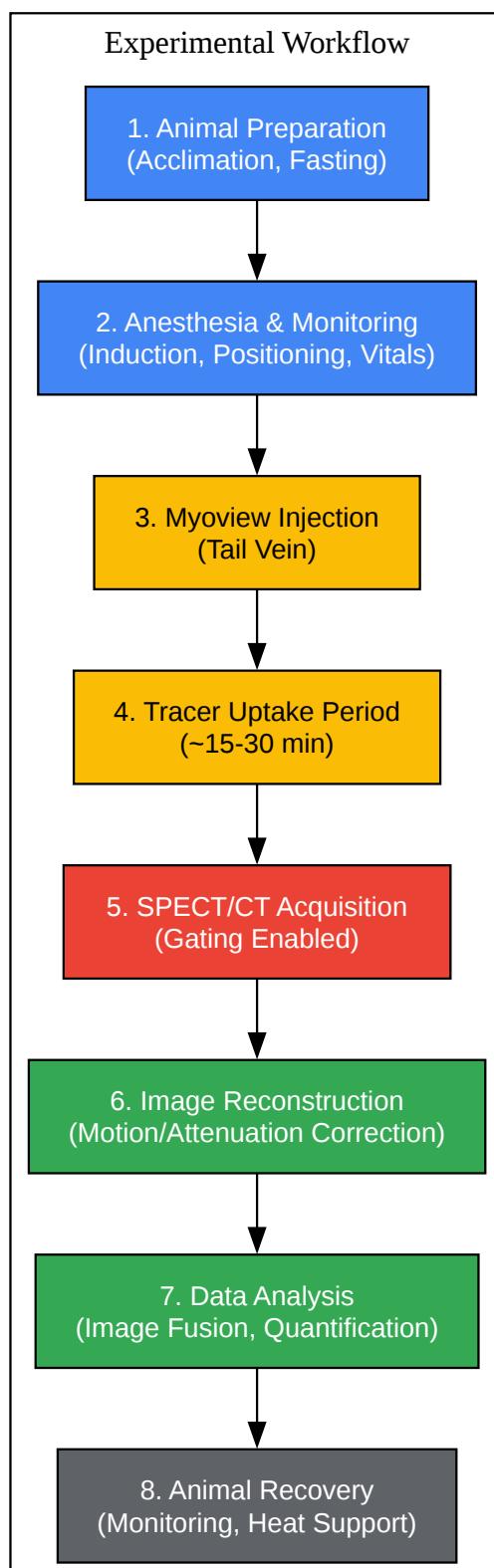
A2: If gross animal movement is ruled out, the artifacts are likely due to involuntary physiological motion—respiration and cardiac contraction.[\[2\]](#) The small size and rapid heart and breathing rates of rodents make them particularly susceptible to this type of artifact.[\[4\]](#)

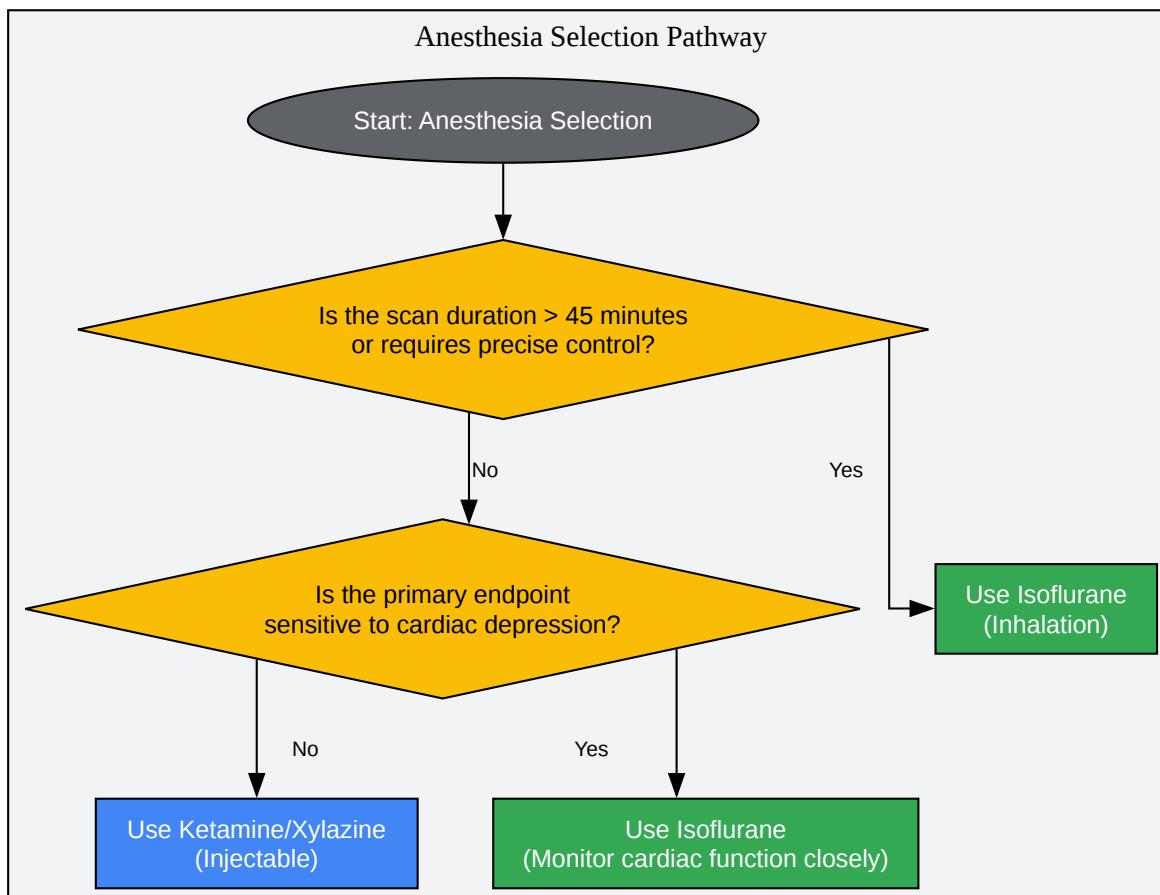
#### Solution: Gating Techniques

- Respiratory Gating: This technique synchronizes image acquisition with the animal's breathing cycle, typically acquiring data only during the end-expiratory phase when the chest is most still. A pressure pad or an optical sensor is used to monitor respiration.
- Cardiac Gating (ECG Gating): This method links data acquisition to the electrocardiogram (ECG) signal, capturing images at specific points in the cardiac cycle (e.g., end-diastole) to "freeze" the heart's motion.[\[2\]](#)[\[5\]](#)
- Dual Gating: For the highest quality cardiac images, both respiratory and cardiac gating can be used simultaneously.[\[5\]](#)

Below is a troubleshooting workflow to help identify and resolve sources of motion artifacts.







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